

Application Notes: Preparation of Otamixaban Stock Solution in DMSO

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Compound of Interest

Compound Name: Otamixaban

Cat. No.: B1677802

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Introduction

Otamixaban is a potent, selective, and reversible direct inhibitor of Factor Xa (FXa), a critical serine protease in the blood coagulation cascade.[1] By inhibiting FXa, **Otamixaban** effectively blocks the conversion of prothrombin to thrombin, thereby reducing fibrin formation and clot development.[2] These characteristics make it a valuable tool in thrombosis research and for studying acute coronary syndrome.[2][3] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible results in downstream experiments. This document provides a detailed protocol for preparing a stock solution of **Otamixaban** using Dimethyl Sulfoxide (DMSO) as the solvent.

Physicochemical and Solubility Data

Quantitative data for **Otamixaban** is summarized in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference(s)
Molecular Formula	C ₂₅ H ₂₆ N ₄ O ₄	[4][5]
Molecular Weight	446.50 g/mol	[5][6]
CAS Number	193153-04-7	[3][4][5][6]
Appearance	White solid	[3]
Solubility in DMSO	Up to 40 mg/mL (approx. 89.59 mM)	[3]
Storage (Powder)	3 years at -20°C	[3][6]
Storage (In DMSO)	1 year at -80°C	[3]

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **Otamixaban** in DMSO. The concentration can be adjusted based on experimental needs, but should not exceed the maximum solubility of 40 mg/mL.

Materials and Equipment

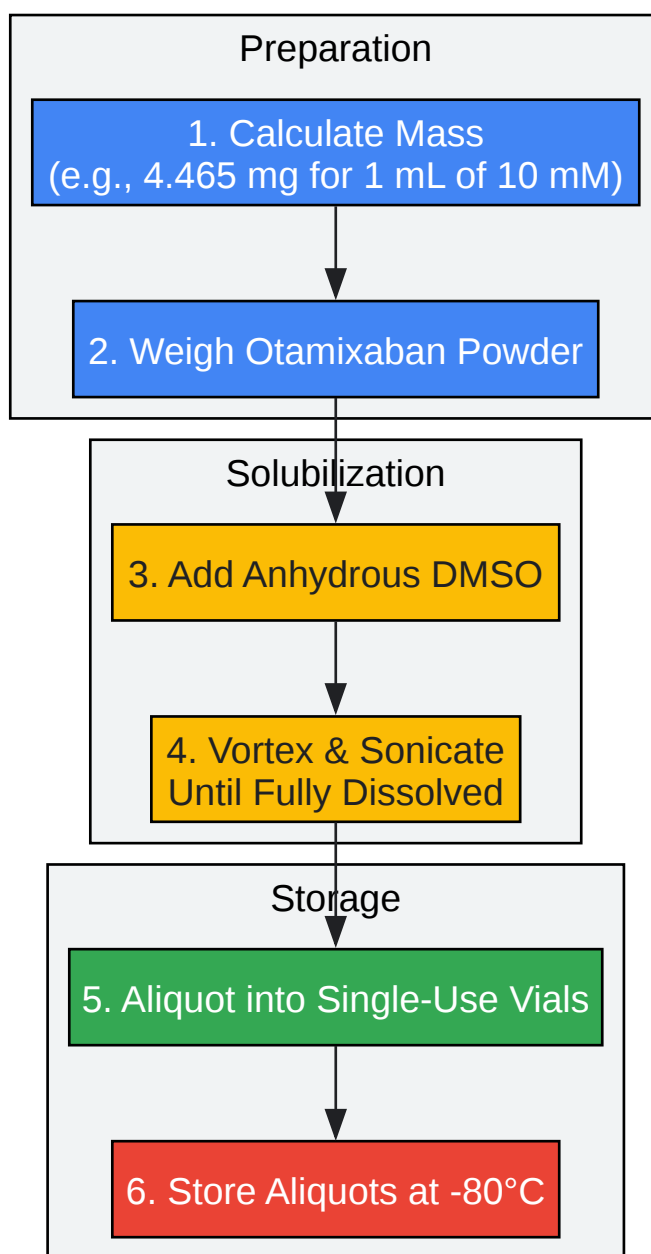
- **Otamixaban** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and appropriate sterile tips
- Vortex mixer
- Sonicator (bath or probe)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Step-by-Step Procedure

- Pre-experimental Calculations:
 - Determine the desired concentration and volume of the stock solution.
 - Use the following formula to calculate the required mass of **Otamixaban**: $\text{Mass (mg)} = \text{Desired Molarity (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 446.50 \text{ g/mol} / 1000 = 4.465 \text{ mg}$
- Weighing the Compound:
 - Tare the analytical balance with a suitable weighing container (e.g., a microcentrifuge tube).
 - Carefully weigh out the calculated mass of **Otamixaban** powder (e.g., 4.465 mg) and record the exact weight.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **Otamixaban** powder.
 - Close the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication is recommended to achieve a clear solution.^[3] Sonicate in a water bath for 5-10 minute intervals until the solid is completely dissolved. Avoid excessive heating of the sample.
- Aliquoting and Storage:
 - Once a clear solution is obtained, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber vials. This practice minimizes contamination and avoids repeated freeze-thaw cycles, which can degrade the compound.^[3]

- Clearly label each aliquot with the compound name, concentration, date, and your initials.
- Final Storage:
 - Store the aliquots at -80°C for long-term stability, which can be maintained for up to one year.^[3] For short-term use (within one week), aliquots may be stored at 4°C.^[3] Note that some sources indicate that solutions are unstable and should be prepared fresh for maximum reliability.^[6]

Workflow Diagram



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Caption: Workflow for preparing **Otamixaban** stock solution in DMSO.

Safety and Handling Precautions

- Always handle **Otamixaban** powder and its DMSO solution in a well-ventilated area or under a chemical fume hood.

- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information before handling.
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Exercise extreme caution to avoid skin contact.
- Dispose of chemical waste according to your institution's guidelines.

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